

# "physicochemical properties of Ethyl 3-oxo-4-phenylbutanoate"

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## Compound of Interest

Compound Name: Ethyl 3-oxo-4-phenylbutanoate

Cat. No.: B155568

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An In-depth Technical Guide to the Physicochemical Properties of **Ethyl 3-oxo-4-phenylbutanoate**

## Introduction

**Ethyl 3-oxo-4-phenylbutanoate**, with CAS number 718-08-1, is a  $\beta$ -keto ester that serves as a significant intermediate in various chemical syntheses.[1] Its molecular structure, featuring a phenyl group, a ketone, and an ethyl ester, provides a versatile scaffold for the synthesis of more complex molecules.[2] This guide provides a comprehensive overview of its physicochemical properties, experimental protocols for its synthesis and analysis, and its role in synthetic chemistry, tailored for researchers, scientists, and professionals in drug development.

## Physicochemical Properties

The key physicochemical properties of **Ethyl 3-oxo-4-phenylbutanoate** are summarized in the tables below. These properties are crucial for its handling, application in reactions, and purification.

## General and Physical Properties

| Property          | Value  | Source       |
|-------------------|--|--------------|
| Molecular Formula | C <sub>12</sub> H <sub>14</sub> O <sub>3</sub> | [3][4][5]    |
| Molecular Weight  | 206.24 g/mol                                   | [1][3][5][6] |
| Appearance        | Colorless to pale yellow liquid/oil            | [1][3][4]    |
| Odor              | Aromatic, fruit-like                           | [3]          |
| Boiling Point     | ~286-290 °C at 760 mmHg                        | [1][3][4][7] |
| Melting Point     | ~ -7 °C  | [3]          |
| Density           | ~1.07-1.091 g/cm <sup>3</sup>                  | [1][3][4][7] |
| Refractive Index  | ~1.506   | [7]          |
| Flash Point       | ~124 °C  | [3][4][7]    |

## Solubility and Partitioning

| Property                   | Details  | Source    |
|----------------------------|--|-----------|
| Water Solubility           | Slightly soluble (predicted: 3.80e-3 g/L)  | [1][2]    |
| Organic Solvent Solubility | Soluble in ethanol, ether, petroleum ether, chloroform (slightly), DMSO (slightly), methanol (sparingly) | [2][3][4] |
| pKa                        | ~10.5 (Predicted: 10.49 ± 0.46)  | [1][2][4] |
| XLogP3                     | 1.9  | [6][7]    |

## Spectral Data

| Technique                 | Key Features  | Source              |
|---------------------------|---|---------------------|
| $^{13}\text{C}$ NMR       | Ester carbonyl ( $\delta$ ~170 ppm),<br>$\alpha$ -keto group ( $\delta$ ~200 ppm) | <a href="#">[1]</a> |
| $^1\text{H}$ NMR          | Aromatic protons appear as a<br>multiplet at $\delta$ 7.2–7.4 ppm                 | <a href="#">[1]</a> |
| IR                        | C=O stretches at $\sim 1730\text{ cm}^{-1}$<br>and $\sim 1680\text{ cm}^{-1}$     | <a href="#">[1]</a> |
| Mass Spectrometry (GC-MS) | m/z 206 [ $\text{M}^+$ ], 161 [ $\text{M}^+ - \text{OC}_2\text{H}_5$ ]            | <a href="#">[1]</a> |

## Experimental Protocols

### Synthesis of Ethyl 3-oxo-4-phenylbutanoate

Several synthetic routes are available for the preparation of **Ethyl 3-oxo-4-phenylbutanoate**. A common and effective method involves the reaction of monoethyl monopotassium malonate with phenacyl chloride.[\[1\]](#)[\[4\]](#)[\[8\]](#)

Materials and Reagents:

- Monoethyl monopotassium malonate
- Tetrahydrofuran (THF)
- Triethylamine
- Magnesium chloride
- Phenacyl chloride
- 1 N Hydrochloric acid
- Ethyl acetate
- Saturated aqueous solution of sodium hydrogencarbonate

- Water

#### Procedure:

- Combine monoethyl monopotassium malonate with tetrahydrofuran in a reaction vessel and cool the mixture to 5°C.<sup>[4][8]</sup>
- Add triethylamine and magnesium chloride to the mixture, then stir for 3 hours at a temperature between 5 and 20°C.<sup>[4][8]</sup>
- Cool the reaction mixture back to 5°C and gradually add phenacyl chloride.<sup>[4][8]</sup>
- Stir the mixture for an extended period (e.g., 63 hours) at a temperature between 5 and 20°C.<sup>[4][8]</sup>
- After the reaction is complete, cool the mixture to 5°C and add 1 N hydrochloric acid.<sup>[4][8]</sup>
- Remove the tetrahydrofuran under reduced pressure.<sup>[4][8]</sup>
- Perform an extraction with ethyl acetate.<sup>[4][8]</sup>
- Wash the organic layer sequentially with 1 N hydrochloric acid, water, a saturated aqueous solution of sodium hydrogencarbonate, and finally with water again.<sup>[4][8]</sup>
- Evaporate the solvent from the organic layer under reduced pressure to yield the product as a pale yellow oil.<sup>[4][8]</sup>

## Purification and Analysis

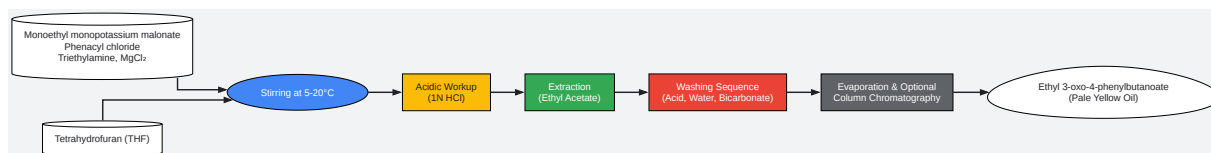
Purification: Standard laboratory techniques such as distillation, extraction, and column chromatography are employed for the purification of **Ethyl 3-oxo-4-phenylbutanoate** from the crude reaction mixture.<sup>[1]</sup> Purification by column chromatography using a mixture of ethyl acetate and petroleum ether (e.g., 1:80) can yield the compound as a colorless oil.<sup>[8]</sup>

Analysis: The purity and identity of the synthesized compound are typically confirmed using the following analytical methods:

- High-Performance Liquid Chromatography (HPLC): A reverse-phase C18 column with UV detection (at 254 nm) can be used to assess the purity of the compound.[1]
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is used to determine the retention time and fragmentation pattern, which helps in confirming the molecular identity of the compound.[1]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are used to elucidate the structure of the molecule.[1]
- Infrared (IR) Spectroscopy: This method is used to identify the characteristic functional groups, particularly the carbonyl stretches of the ester and ketone.[1]

## Visualizations

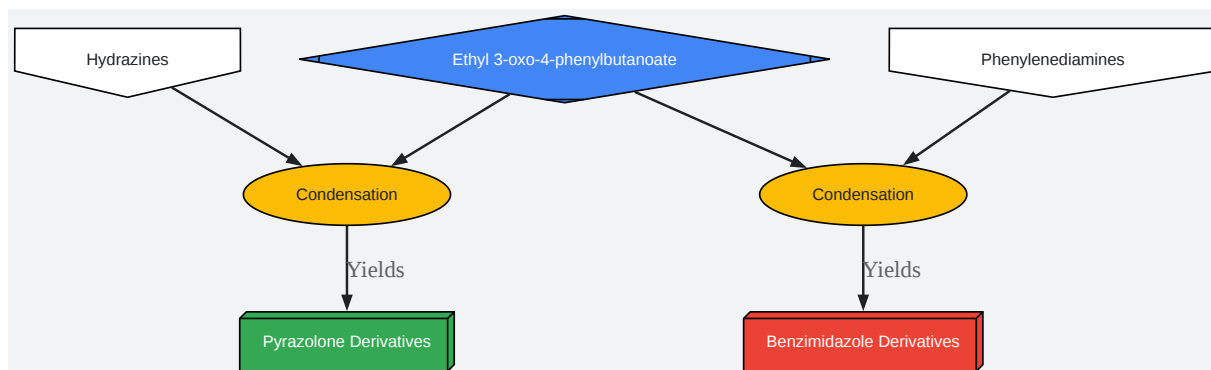
### Synthetic Workflow



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Caption: Synthetic workflow for **Ethyl 3-oxo-4-phenylbutanoate**.

## Role in Heterocyclic Synthesis



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Caption: Role as a precursor in heterocyclic synthesis.

## Applications in Research and Development

**Ethyl 3-oxo-4-phenylbutanoate** is a valuable building block in organic synthesis, particularly in the pharmaceutical industry.<sup>[1][9]</sup> Its utility stems from the reactivity of the  $\beta$ -keto ester moiety, which allows for a variety of chemical transformations.

- **Pharmaceutical Synthesis:** It is a key intermediate in the synthesis of various biologically active molecules.<sup>[1][3]</sup> It is used to prepare pyrazolone derivatives, which can exhibit antiprion, analgesic, anti-inflammatory, and antipyretic properties.<sup>[4][9]</sup>
- **Inhibitor Synthesis:** The compound is also used to synthesize pyrrolinylaminopyrimidine analogs, which have been investigated as inhibitors of AP-1 and NF- $\kappa$ B mediated gene expression, pathways often implicated in inflammation and cancer.<sup>[4][9]</sup>
- **Heterocyclic Chemistry:** The dicarbonyl nature of the molecule makes it an excellent precursor for the synthesis of various heterocyclic compounds, such as pyrazoles and benzimidazoles, through condensation reactions.<sup>[1]</sup>

## Safety and Handling

**Ethyl 3-oxo-4-phenylbutanoate** is classified as an irritant.[6] It is known to cause skin and eye irritation and may cause respiratory irritation.[3][6][7]

#### Precautionary Measures:

- Handling: Use in a well-ventilated area.[3][7] Avoid breathing vapor or mist.[3][7] Avoid contact with skin and eyes.[3]
- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[3]
- Storage: Store in a cool, well-ventilated place with the container tightly closed.[3][7] Keep away from heat and strong oxidizing agents, strong acids, or strong bases.[3] Store under an inert atmosphere at room temperature.[4]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[3] If on skin, wash with plenty of water.[7] If inhaled, move the person to fresh air.[7]

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